

C.I. Pigment Red 14: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: C.I. Pigment red 14

CAS No.: 6471-50-7

Cat. No.: B035989

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Pigment Red 14 is a synthetic organic pigment belonging to the monoazo class of colorants. Characterized by its bordeaux red hue, it finds application in various industrial sectors, including paints, inks, and plastics. This technical guide provides a detailed overview of its chemical identity, properties, and synthesis, with a focus on aspects relevant to research and development. While toxicological and biological activity data for **C.I. Pigment Red 14** are not extensively available in the public domain, this guide will address the general considerations for azo pigments within a research and drug development context.

Chemical Identity and Synonyms

C.I. Pigment Red 14 is chemically identified as 4-[(4-chloro-2-nitrophenyl)azo]-3-hydroxy-N-(2-methylphenyl)naphthalene-2-carboxamide.^[1] It is registered under CAS Number 6471-50-7 and has the Colour Index generic name **C.I. Pigment Red 14** and number C.I. 12380.^[1]

A variety of synonyms and trade names are used for this pigment, including:

- Permanent Bordeaux FGR
- Helio Fast Bordeaux BR
- 4-((4-Chloro-2-nitrophenyl)diazenyl)-3-hydroxy-N-(o-tolyl)-2-naphthamide

Physicochemical Properties

A summary of the available quantitative data for **C.I. Pigment Red 14** is presented in the table below. It is important to note that comprehensive, publicly available data on properties such as solubility in various organic solvents and detailed spectroscopic analyses are limited.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₇ ClN ₄ O ₄	[1]
Molecular Weight	460.87 g/mol	[1]
CAS Number	6471-50-7	[1]
C.I. Number	12380	[1]
Appearance	Powder	[2]
Density	1.422 g/cm ³ at 23°C	[2]
Vapor Pressure	0 Pa at 25°C	[2]

Synthesis

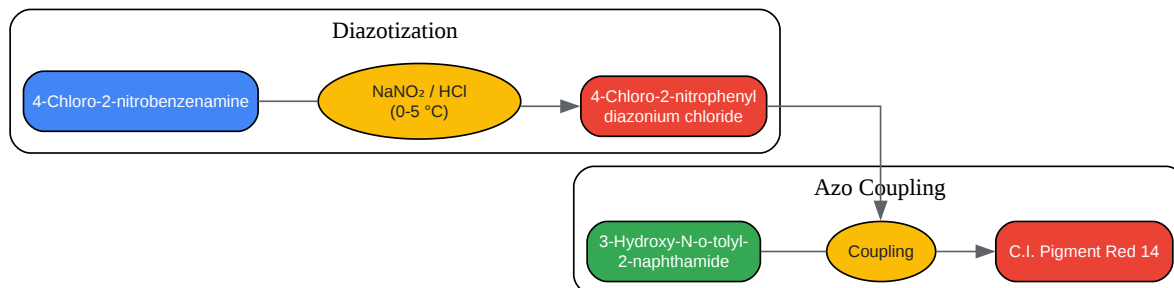
The synthesis of **C.I. Pigment Red 14** is a classic example of azo coupling, a fundamental reaction in the synthesis of a vast array of colorants. The process involves two main stages: diazotization of a primary aromatic amine and the subsequent coupling of the resulting diazonium salt with a coupling component.

Experimental Protocol: General Manufacturing Method

While a detailed, step-by-step laboratory protocol with specific quantities and reaction conditions is not readily available in the public literature, the general manufacturing method involves the following key steps[1]:

- **Diazotization of 4-Chloro-2-nitrobenzenamine:** 4-Chloro-2-nitrobenzenamine is treated with a source of nitrous acid, typically generated in situ from sodium nitrite and a strong acid (e.g., hydrochloric acid), at low temperatures (0-5 °C). This reaction converts the primary amino group into a highly reactive diazonium salt.
- **Coupling Reaction:** The freshly prepared diazonium salt solution is then slowly added to a solution of the coupling component, 3-Hydroxy-N-o-tolyl-2-naphthamide, which is typically dissolved in an alkaline medium to activate it for electrophilic attack. The coupling reaction results in the formation of the azo pigment, **C.I. Pigment Red 14**, which precipitates from the reaction mixture.
- **Isolation and Purification:** The precipitated pigment is isolated by filtration, washed with water to remove residual salts and unreacted starting materials, and then dried.

Synthesis Workflow Diagram



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Caption: Synthetic workflow for **C.I. Pigment Red 14**.

Toxicological and Biological Activity Considerations for Researchers

A critical aspect for researchers, particularly in drug development, is the toxicological profile and potential biological activity of a compound. For azo pigments, a primary concern is their

potential for in vivo reductive cleavage of the azo bond ($-N=N-$). This metabolic process, which can be mediated by intestinal microflora or hepatic enzymes, can release the constituent aromatic amines. The toxicity of the parent pigment is often low due to poor solubility and absorption, but the resulting aromatic amines may be more readily absorbed and exhibit toxicity, including carcinogenicity.

To date, specific toxicological studies, including cytotoxicity, genotoxicity, and in vivo toxicity, for **C.I. Pigment Red 14** (CAS 6471-50-7) are not readily available in the peer-reviewed scientific literature.

The potential aromatic amines that could be released from the metabolic cleavage of **C.I. Pigment Red 14** are:

- 4-Chloro-2-nitrobenzenamine: A chlorinated and nitrated aromatic amine.
- 1-amino-3-hydroxy-N-(2-methylphenyl)-2-naphthamide: A substituted aminonaphthol derivative.

The toxicological properties of these specific cleavage products would need to be considered in any safety assessment.

Given the lack of specific data for **C.I. Pigment Red 14**, researchers should exercise caution and consider the following:

- In vitro studies: Any in vitro studies using **C.I. Pigment Red 14** should include assessments of its stability in the culture medium and potential for degradation.
- Metabolic activation: When assessing the biological activity of this pigment, it would be prudent to consider experimental designs that include metabolic activation systems (e.g., liver S9 fractions) to simulate in vivo metabolism.
- Impurity profile: As with any synthetic compound, the impurity profile of the specific batch of **C.I. Pigment Red 14** being used should be considered, as impurities from the manufacturing process could contribute to any observed biological effects.

Conclusion

C.I. Pigment Red 14 is a well-established monoazo pigment with a defined chemical structure and synthesis route. However, for its potential application or consideration in a research or drug development context, there is a significant lack of publicly available data regarding its detailed physicochemical properties, and more importantly, its toxicological and biological activity profile. The potential for metabolic cleavage into aromatic amines necessitates a cautious approach and further investigation to ascertain its safety profile for any application beyond its traditional use as an industrial colorant. Researchers are encouraged to perform thorough characterization and safety assessments before considering this compound for biological studies.

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References

- [1. Pigment Red 14 \[dyestuffintermediates.com\]](#)
- [2. 14-day and 90-day toxicity studies of C.I. Pigment Red 3 in Fischer 344 rats and B6C3F1 mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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